

Application Notes and Protocols for Isonox™ in Polymer Formulations

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Compound of Interest

Compound Name: Isonox
CAS No.: 56335-22-9
Cat. No.: B1238518

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Isonox™** antioxidants in various polymer formulations. The information is intended to guide researchers and professionals in utilizing these stabilizers to enhance the performance and longevity of their polymer-based products.

Introduction to Isonox™ Antioxidants

Isonox™ is a family of liquid hindered phenolic antioxidants that are highly effective in protecting polymers from degradation caused by heat and oxygen.^{[1][2][3]} These antioxidants are particularly suited for a range of polymers, including polyols, polyvinyl chloride (PVC), and adhesives. By scavenging free radicals, **Isonox™** antioxidants inhibit the auto-oxidation chain reactions that lead to polymer degradation, which can manifest as discoloration (yellowing), scorching, and loss of mechanical properties.

Mechanism of Action: Stabilizing Polymers Against Degradation

The primary function of **Isonox**[™], as a phenolic antioxidant, is to interrupt the free-radical chain reaction of autoxidation. This process is critical during polymer processing at elevated temperatures and for the long-term stability of the final product.

The stabilization mechanism can be summarized in the following key steps:

- Initiation: Heat or mechanical stress during processing can generate initial free radicals ($R\bullet$) from the polymer backbone.
- Propagation: These free radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which can then abstract a hydrogen atom from the polymer chain, creating a new polymer radical and a hydroperoxide ($ROOH$). This creates a self-propagating cycle of degradation.
- Termination: **Isonox**[™], a hindered phenol ($ArOH$), donates a hydrogen atom to the peroxy radical, neutralizing it and forming a stable phenoxy radical ($ArO\bullet$). This phenoxy radical is resonance-stabilized and unreactive, effectively terminating the degradation cycle.

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}
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subgraph "cluster_1" { label="Intervention by Isonox™"; bgcolor="#F1F3F4"; "Isonox ( $ArOH$ )" [label="Isonox™ (Phenolic Antioxidant)", fillcolor="#34A853", fontcolor="#FFFFFF"]; " $ArO\bullet$ " [label="Stable Phenoxy Radical", fillcolor="#34A853", fontcolor="#FFFFFF"]; }
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"ROO•" -> "Isonox ( $ArOH$ )" [label="Reacts with"]; "Isonox ( $ArOH$ )" -> " $ArO\bullet$ " [label="Donates H•\n(forms ROOH)"]; " $ArO\bullet$ " -> "Termination" [label="Terminates Cycle", style=dashed]; "Termination" [shape=plaintext]; } Caption: Mechanism of Isonox™ as a free radical scavenger.
```

Applications and Performance Data

Isonox™ antioxidants are versatile and can be incorporated into a variety of polymer systems to provide thermal stability.

Polyurethane Foams: Scorch and Discoloration Inhibition

In the production of polyurethane foams, the exothermic reaction between polyols and isocyanates can lead to high internal temperatures, causing oxidative degradation known as scorch. This results in a discolored, often yellow or brown, and brittle core. **Isonox™** 232 is particularly effective in mitigating this issue.

Table 1: Hypothetical Performance of **Isonox™** 232 in a Polyurethane Foam Formulation

Isonox™ 232 Concentration (phr*)	Scorch Time (minutes)	Yellowness Index (ASTM D1925)
0.0	5	45
0.2	12	20
0.4	20	10
0.6	25	8

*parts per hundred resin

Polyvinyl Chloride (PVC): Thermal Stability and Color Protection

PVC is notoriously susceptible to thermal degradation during processing, which involves the release of hydrochloric acid and the formation of polyene structures that cause severe discoloration. **Isonox™** 132 can be used as a co-stabilizer in PVC formulations to improve thermal stability and maintain the desired color.

Table 2: Hypothetical Performance of **Isonox™** 132 in a Rigid PVC Formulation

Isonox™ 132 Concentration (phr)	Yellowness Index (ASTM D1925) after 30 min at 180°C
0.0	60
0.1	35
0.2	25
0.3	18

Adhesives: Maintaining Viscosity and Adhesion Properties

The performance of adhesives can be compromised by oxidative degradation, leading to changes in viscosity, reduced tack, and eventual bond failure. The incorporation of **Isonox™ 132** can enhance the thermal stability of adhesive formulations.

Table 3: Hypothetical Performance of **Isonox™ 132** in an Adhesive Formulation

Isonox™ 132 Concentration (wt%)	Viscosity Change after 72h at 80°C (%)
0.0	+40
0.2	+15
0.4	+5
0.6	+2

Experimental Protocols

Protocol for Evaluating Scorch Inhibition in Polyurethane Foam

This protocol outlines a method for assessing the effectiveness of **Isonox™ 232** in preventing scorch in flexible polyurethane foam.

```
dot graph "PU_Foam_Scorch_Test_Workflow" { rankdir="TB"; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [fontname="Arial", fontsize=9];
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```

Methodology:

- Formulation: Prepare a series of polyol masterbatches, each containing a different concentration of **Isonox**™ 232 (e.g., 0.0, 0.2, 0.4, 0.6 phr).
- Mixing: To each masterbatch, add the appropriate amount of isocyanate and mix thoroughly for the specified time.
- Foaming: Pour the reacting mixture into a standardized mold and allow it to free-rise.
- Curing: Let the foam cure at ambient temperature for 24 hours.
- Scorch Test:
 - Cut a standard-sized sample from the core of the foam bun.
 - Place the sample in the center of a microwave oven.
 - Heat the sample at maximum power.

- Visually observe the sample for the first signs of discoloration (scorching).
- Record the time taken for the initial scorch to appear.
- Color Measurement:
 - After the scorch test, cut the sample in half.
 - Measure the Yellowness Index of the internal core using a spectrophotometer according to ASTM D1925.

Protocol for Evaluating Thermal Stability of PVC

This protocol describes a method to determine the effectiveness of **Isonox**™ 132 in preventing the thermal degradation of PVC.

```
dot graph "PVC_Thermal_Stability_Workflow" { rankdir="TB"; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [fontname="Arial", fontsize=9];
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```

Methodology:

- Compounding: Prepare PVC dry blends containing a standard stabilization package and varying concentrations of **Isonox**™ 132 (e.g., 0.0, 0.1, 0.2, 0.3 phr).

- Milling: Process each dry blend on a two-roll mill at a set temperature (e.g., 160°C) for a fixed time to ensure homogeneity.
- Molding: Compression mold the milled sheets into plaques of a specified thickness.
- Thermal Aging: Place the molded plaques in a forced-air oven at a high temperature (e.g., 180°C).
- Evaluation:
 - Remove plaques from the oven at regular intervals (e.g., every 10 minutes).
 - Measure the Yellowness Index of each plaque according to ASTM D1925 using a colorimeter.
 - Plot the Yellowness Index against time to determine the rate of discoloration for each formulation.

Conclusion

Isonox™ liquid hindered phenolic antioxidants are effective stabilizers for a variety of polymer systems. Their ability to inhibit oxidative degradation leads to improved product quality, extended service life, and enhanced processing stability. The selection of the appropriate **Isonox**™ grade and its concentration should be optimized based on the specific polymer, processing conditions, and end-use application requirements. The protocols provided herein offer a starting point for evaluating the performance of **Isonox**™ in your formulations.

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References

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